

Lack of Specific Patent Literature for Cyclopentyl-pyridin-4-ylmethyl-amine

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Compound of Interest

Compound Name: Cyclopentyl-pyridin-4-ylmethyl-amine

Cat. No.: B1298506

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A comprehensive review of patent literature reveals a lack of specific patents detailing the synthesis, biological activity, or therapeutic use of the precise molecule, **Cyclopentyl-pyridin-4-ylmethyl-amine**, as a primary active ingredient.

While the core chemical motifs of a cyclopentyl group and a pyridin-4-ylmethyl-amine structure are present in various patented compounds, these are typically part of larger, more complex molecular architectures. The existing patent landscape focuses on these larger entities, which are often developed as inhibitors of specific biological targets for therapeutic applications.

The search for patent documents explicitly disclosing experimental data, detailed protocols, and signaling pathways for **Cyclopentyl-pyridin-4-ylmethyl-amine** did not yield any relevant results. The retrieved patents describe derivatives where the foundational structure is significantly modified to achieve desired pharmacological properties.

For instance, patent literature describes compounds such as (R)-4-(5-methyl-7-oxo-6,7-dihydro-5H-cyclopenta[d]pyrimidin-4-yl)piperazine, an intermediate in the synthesis of the AKT inhibitor Ipatasertib, which incorporates a cyclopentyl ring fused to a pyrimidine. Other patents disclose broad classes of compounds, such as pyridin-2-yl-methylamine derivatives, where a cyclopentyl group is one of many possible substituents on the amine. However, these documents do not provide specific data or protocols for the simpler **Cyclopentyl-pyridin-4-ylmethyl-amine**.

Conclusion for Researchers, Scientists, and Drug Development Professionals:

Professionals seeking to work with **Cyclopentyl-pyridin-4-ylmethyl-amine** should be aware that there appears to be no direct patent precedent for this specific molecule. Consequently, detailed application notes and protocols derived from patent literature cannot be provided.

Researchers interested in this chemical space may find it more fruitful to investigate the patent literature for the broader classes of molecules that contain this substructure. Such an approach would provide insights into the types of biological targets being pursued, the synthetic strategies employed for analogous compounds, and the therapeutic areas being explored.

For future research and development involving **Cyclopentyl-pyridin-4-ylmethyl-amine**, it would be necessary to:

- Develop and optimize novel synthetic routes.
- Conduct comprehensive biological screening to identify potential activities and targets.
- Perform detailed in vitro and in vivo studies to establish a pharmacological profile.

Without specific patent disclosures, any investigation into the properties and applications of **Cyclopentyl-pyridin-4-ylmethyl-amine** would represent a novel area of research.

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